

# Technical Guide: Physical Properties of 1,1-Dichloro-2,2-dimethylpropane

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## Compound of Interest

Compound Name: **1,1-Dichloro-2,2-dimethylpropane**

Cat. No.: **B13094440**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,1-dichloro-2,2-dimethylpropane** (CAS No. 29559-54-4), a halogenated alkane. The information herein is compiled for use in research, chemical synthesis, and safety assessments.

## Core Physical Properties

The quantitative physical properties of **1,1-dichloro-2,2-dimethylpropane** are summarized in the table below. These values represent a consensus from available chemical data sources.

Property	Value	Units
Molecular Formula	$C_5H_{10}Cl_2$	-
Molecular Weight	141.04	g/mol
Boiling Point	119.2	°C at 760 mmHg
Melting Point	-75.05 (estimate)	°C
Density	1.05	g/cm <sup>3</sup>
Vapor Pressure	19.27	mmHg at 25°C
Flash Point	25.33	°C
Refractive Index	1.432	-
Solubility	Insoluble in water; Soluble in organic solvents	-

## Experimental Protocols

The determination of the physical properties listed above is conducted using standardized experimental methodologies. Below are outlines of typical protocols that would be employed.

### Determination of Boiling Point

The boiling point of **1,1-dichloro-2,2-dimethylpropane** is determined using a method compliant with ASTM D1078: Standard Test Method for Distillation Range of Volatile Organic Liquids.

- Apparatus: A distillation flask, condenser, graduated cylinder for receiving the distillate, and a calibrated thermometer or temperature probe are assembled.
- Procedure: A measured volume of **1,1-dichloro-2,2-dimethylpropane** is placed in the distillation flask. Heat is applied, and the temperature is monitored. The initial boiling point is recorded as the temperature at which the first drop of condensate falls from the condenser. The temperature is continuously monitored as the distillation proceeds.

- Data Analysis: The boiling range is recorded, with the primary boiling point being the stable temperature observed during the majority of the distillation.

## Determination of Melting Point

The melting point, particularly for a substance that is liquid at room temperature, would be determined by its freezing point, following a procedure similar to ASTM E324: Standard Test Method for Relative Initial and Final Melting Points and the Melting Range of Organic Chemicals.

- Apparatus: A sample tube is placed in a cooling bath with a stirring mechanism and a calibrated temperature probe.
- Procedure: The liquid sample is slowly cooled while being continuously stirred. The temperature is recorded at regular intervals. The freezing point is the temperature at which the temperature remains constant as the substance transitions from a liquid to a solid.
- Data Analysis: A cooling curve is plotted (temperature vs. time). The plateau in the curve indicates the freezing point, which is equivalent to the melting point.

## Determination of Density

The density of liquid **1,1-dichloro-2,2-dimethylpropane** is measured using a digital density meter, following the principles outlined in ASTM D4052: Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter.

- Apparatus: A calibrated digital density meter with an oscillating U-tube is used. The instrument is first calibrated with dry air and a standard of known density (e.g., pure water).
- Procedure: A small, bubble-free sample of the liquid is injected into the U-tube. The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.
- Data Analysis: The instrument's software calculates the density of the sample based on the oscillation frequency and the calibration data. The measurement is typically performed at a controlled temperature, such as 20°C or 25°C.

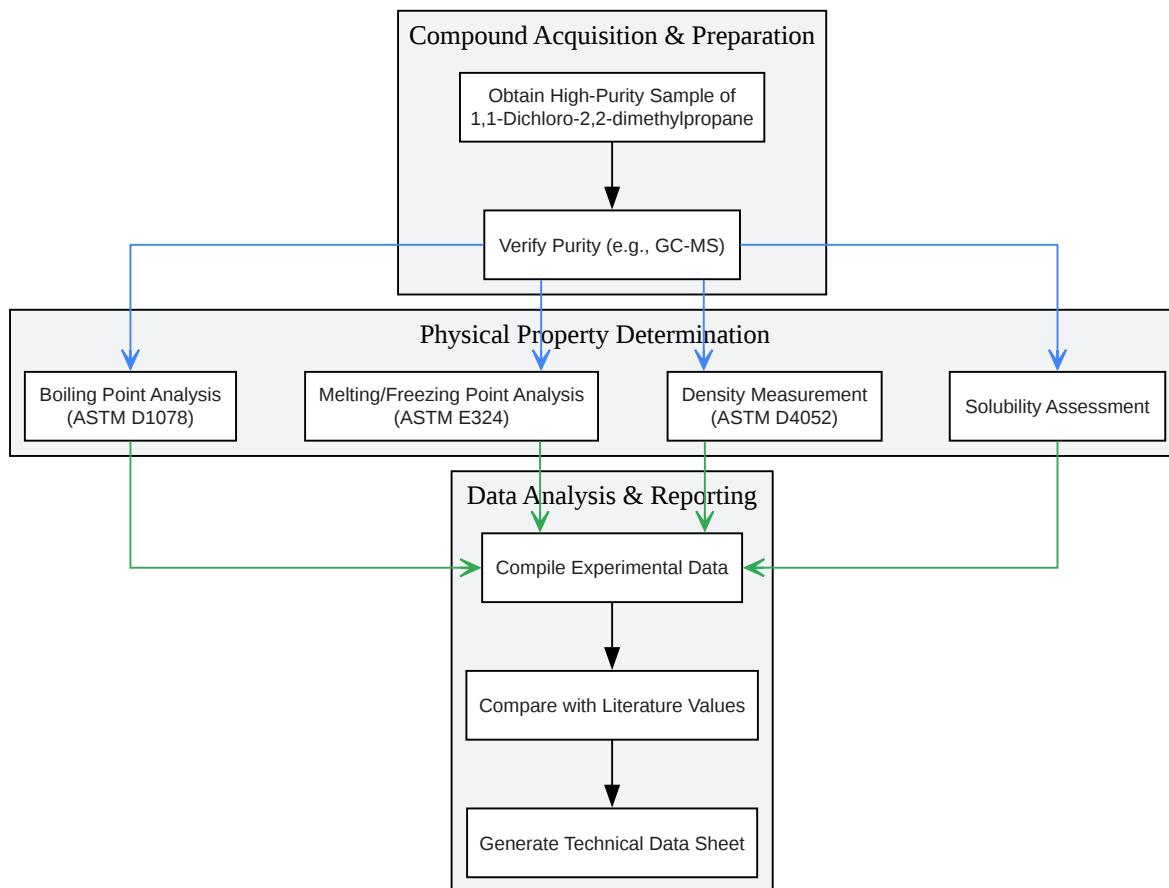
## Determination of Solubility

A qualitative assessment of solubility is performed using standard laboratory procedures.

- Apparatus: Test tubes, vortex mixer, and a selection of solvents (e.g., water, ethanol, acetone, diethyl ether, toluene).
- Procedure: A small, measured amount of **1,1-dichloro-2,2-dimethylpropane** (e.g., 0.1 mL) is added to a test tube containing a larger volume of the solvent (e.g., 2 mL). The mixture is agitated vigorously using a vortex mixer.
- Data Analysis: The mixture is visually inspected for homogeneity. If a single, clear phase is observed, the compound is considered soluble. If distinct layers or a cloudy suspension persists, it is deemed insoluble or sparingly soluble. Based on the polar nature of the C-Cl bonds and the nonpolar alkyl structure, **1,1-dichloro-2,2-dimethylpropane** is expected to be insoluble in water but soluble in common organic solvents.

## Logical Workflow for Physical Property Verification

The following diagram illustrates a logical workflow for the experimental determination and verification of the physical properties of a chemical compound like **1,1-dichloro-2,2-dimethylpropane**.

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Caption: Workflow for the verification of physical properties.

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